

# Navigating the Safe Disposal of GPR61 Inverse Agonist 1: A Procedural Guide

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## Compound of Interest

Compound Name: GPR61 Inverse agonist 1

Cat. No.: B15605252

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For researchers, scientists, and drug development professionals, the responsible handling and disposal of novel chemical compounds are paramount to ensuring laboratory safety and environmental protection. While specific disposal protocols for **GPR61 Inverse Agonist 1** are not publicly available, this guide provides a comprehensive, step-by-step procedure based on general best practices for the disposal of research-grade chemical compounds. Adherence to institutional and local regulations is mandatory.

**GPR61 Inverse Agonist 1** is a potent and selective GPR61 inverse agonist with a functional IC<sub>50</sub> of 10-11 nM in cAMP assays.[1] It is a valuable tool for studying the function and modulation of GPR61, an orphan GPCR linked to appetite and metabolism.[2][3] Due to its biological activity, proper disposal is crucial to prevent unintended environmental exposure.

## Key Compound Data

For safe handling and storage, refer to the following quantitative data for **GPR61 Inverse Agonist 1**.

Parameter	Value	Source
IC50	11 nM	MedchemExpress.com[4], InvivoChem[5], ProbeChem.com[1]
Molecular Formula	C22H26F2N6O5S	MedchemExpress.com[6]
Molecular Weight	524.54	MedchemExpress.com[6]
Storage (Powder)	-20°C for 3 years	MedchemExpress.com[6]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	MedchemExpress.com[4][6]
Solubility in DMSO	100 mg/mL (190.64 mM)	MedchemExpress.com[6]

## Standard Disposal Procedure for Research-Grade Compounds

The following procedure outlines a general workflow for the disposal of **GPR61 Inverse Agonist 1**. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and to ensure compliance with all local, state, and federal regulations.

- Initial Assessment and Personal Protective Equipment (PPE): Before handling, review the Safety Data Sheet (SDS) if available, or the product information for any known hazards. At a minimum, wear standard laboratory PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Waste Segregation:
  - Solid Waste: Collect any solid **GPR61 Inverse Agonist 1**, contaminated consumables (e.g., weighing paper, pipette tips), and empty vials in a dedicated, clearly labeled hazardous waste container.
  - Liquid Waste: Solutions containing **GPR61 Inverse Agonist 1** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Avoid mixing with other

incompatible waste streams.

- Waste Labeling: All waste containers must be clearly labeled with the following information:
  - The words "Hazardous Waste"
  - The full chemical name: "**GPR61 Inverse agonist 1**"
  - The concentration and quantity of the waste
  - The date of accumulation
  - The primary hazard(s) (e.g., "Chemical Waste," "Biohazard" if applicable)
- Storage of Waste: Store the labeled hazardous waste containers in a designated, secure area away from general laboratory traffic. Ensure the storage area is well-ventilated and has secondary containment to prevent spills.
- Arranging for Disposal: Contact your institution's EHS department to schedule a pickup for the hazardous waste.<sup>[7]</sup> They will arrange for the final disposal, which typically involves incineration by a licensed environmental management vendor.<sup>[7]</sup>
- Documentation: Maintain a record of the disposal, including the date, quantity, and method of disposal, in accordance with your institution's policies and any applicable regulations.

## Disposal Workflow Diagram

The following diagram illustrates the recommended logical workflow for the proper disposal of **GPR61 Inverse Agonist 1**.



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Caption: Workflow for the safe disposal of **GPR61 Inverse Agonist 1**.

By following these general guidelines and, most importantly, the specific protocols established by your institution, you can ensure the safe and responsible disposal of **GPR61 Inverse Agonist 1** and other research-grade chemicals, fostering a secure and compliant laboratory environment.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of GPR61 Inverse Agonist 1: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15605252#gpr61-inverse-agonist-1-proper-disposal-procedures]

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